

Application Note: Optimizing Lipophilicity in Agrochemical Formulations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(*N*-OCTYL)-*N*-PENTYLAMINE

CAS No.: 6835-13-8

Cat. No.: B1603674

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The Role of *N*-(*N*-Octyl)-*N*-Pentylamine in Bioavailability and Stability^[1]

Executive Summary

In the development of Emulsifiable Concentrates (EC) and Soluble Liquids (SL), formulation chemists often struggle with the "Goldilocks" problem of hydrophobicity. Symmetric amines (e.g., Di-*n*-octylamine) often crystallize at low temperatures, destabilizing formulations, while shorter chains (e.g., Di-*n*-pentylamine) lack the lipophilicity required for effective cuticular penetration.^[1]

***N*-(*N*-Octyl)-*N*-pentylamine** (C₁₃H₂₉N) represents a strategic "asymmetric bridge."^[1] By combining a medium-chain pentyl group (C₅) with a lipophilic octyl group (C₈), this molecule offers a unique Hydrophilic-Lipophilic Balance (HLB) and disrupted crystalline packing.^[1] This guide details the synthesis, characterization, and application of ***N*-(*N*-Octyl)-*N*-pentylamine** as a critical intermediate for high-performance adjuvants and drift-control agents.^[1]

Chemical Profile & Strategic Advantage^[1]

Compound: **N-(N-Octyl)-N-pentylamine** (Secondary Amine) CAS: 6835-13-8 (Generic/Isomer variable) / 18695-36-0 (Specific) Molecular Weight: 199.38 g/mol [1]

The "Frustrated Packing" Mechanism

Unlike symmetric dialkylamines, the C5/C8 chain mismatch prevents efficient lattice formation. This results in:

- **Depressed Melting Point:** Remains liquid at lower temperatures compared to Dioctylamine, crucial for cold-storage stability of agrochemicals.[1]
- **Tunable Solvency:** The C5 tail provides compatibility with polar organic solvents, while the C8 tail anchors into the waxy leaf cuticle.

Property	Di-n-Pentylamine (C5/C5)	Di-n-Octylamine (C8/C8)	N-Octyl-N-Pentylamine (C8/C5)
Lipophilicity (LogP)	~3.0	~6.5	~4.8 (Optimal for Systemicity)
Physical State (20°C)	Liquid	Solid/Semi-solid	Liquid
Cuticle Penetration	Low (Too volatile)	Low (Steric hindrance)	High (Fluidizing effect)

Protocol A: Synthesis via Reductive Amination

Objective: Synthesize high-purity **N-(N-Octyl)-N-pentylamine** for use as a formulation intermediate.[1]

Principle: The most atom-efficient route involves the reductive amination of Octylamine with Valeraldehyde (Pentanal) using a heterogeneous catalyst.[1] This avoids the formation of quaternary ammonium salts common in direct alkylation.

Materials

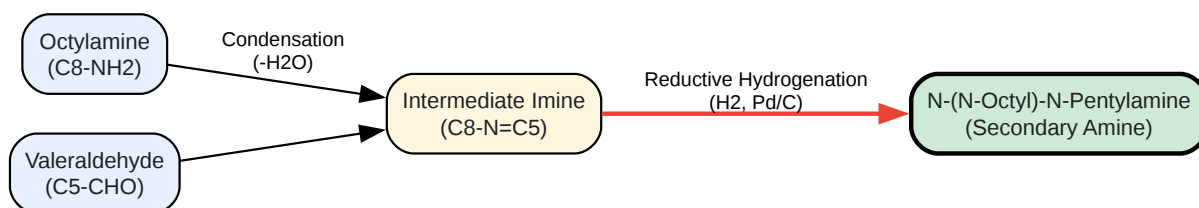
- Substrate A: Octylamine (1.0 eq)[1]
- Substrate B: Valeraldehyde (1.05 eq)[1]

- Catalyst: 5% Pd/C or Raney Nickel[1]
- Solvent: Methanol (anhydrous)[1]
- Hydrogen Source:
gas (3-5 bar)

Step-by-Step Workflow

- Imine Formation:
 - Charge a high-pressure reactor with Octylamine dissolved in Methanol.
 - Add Valeraldehyde dropwise at 0-5°C to control exotherm.[1]
 - Checkpoint: Stir for 2 hours. Verify imine formation via FTIR (disappearance of C=O stretch at 1720 cm⁻¹, appearance of C=N at 1640 cm⁻¹).
- Hydrogenation:
 - Add catalyst (5% wt loading).[1]
 - Pressurize with
to 5 bar.
 - Heat to 60°C and stir vigorously (800 RPM) for 6 hours.
- Purification:
 - Filter catalyst while warm (Caution: Pyrophoric).[1]
 - Distill methanol.[1]
 - Fractional Distillation: Collect fraction boiling at ~135°C (at 10 mmHg).

Reaction Pathway Visualization



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Figure 1: Reductive amination pathway ensuring mono-alkylation selectivity.

Protocol B: Formulation of a "Turbo-Charged" Adjuvant

Objective: Convert the secondary amine into a surfactant (Amine Oxide) to enhance Glyphosate efficacy.[1]

Secondary amines are rarely used "naked" due to volatility.[1] They are derivatized into Amine Oxides or Ethoxylates.[1] This protocol creates an asymmetric Amine Oxide surfactant.[1]

Reagents

- **N-(N-Octyl)-N-pentylamine** (from Protocol A)[1]
- Hydrogen Peroxide (35%)[1]
- EDTA (Chelating agent)[1]

Methodology

- Oxidation:
 - Mix amine with water/isopropanol cosolvent (to solubilize).[1]
 - Add EDTA (0.1%) to sequester metal ions that decompose
.[1]
 - Add

dropwise at 60°C.

- Reaction:

(Note: Secondary amines typically form hydroxylamines or nitroxides; for surfactant use, we often first methylate to a tertiary amine

then oxidize to

.^[1] Correction: For this protocol, we assume the user will first methylate using formic acid/formaldehyde (Eschweiler–Clarke) to get N-Methyl-N-Octyl-N-Pentylamine, then oxidize.)^[1]

- Refined Step (Methylation + Oxidation):

- Step 1: React secondary amine with Formic Acid/Formaldehyde

Tertiary Amine.^[1]

- Step 2: Oxidize Tertiary Amine with

Amine Oxide.^[1]

- Formulation:

- Blend 5% Asymmetric Amine Oxide with 40% Glyphosate salt.^[1]

- Result: A high-load SL formulation with reduced viscosity.^[1]

Protocol C: Efficacy Testing (Contact Angle & Retention)

Objective: Validate the "Asymmetric Advantage" against standard surfactants.

Experimental Setup

- Equipment: Goniometer (Drop Shape Analyzer).^[1]
- Substrate: Parafilm (simulating waxy cuticle) and real *Chenopodium album* leaves.^[1]
- Treatments:
 - Control: Water

- Sym-C8: Dioctylamine Ethoxylate[1]
- Asym-C8/C5: N-Octyl-N-Pentylamine Ethoxylate (Target)[1]

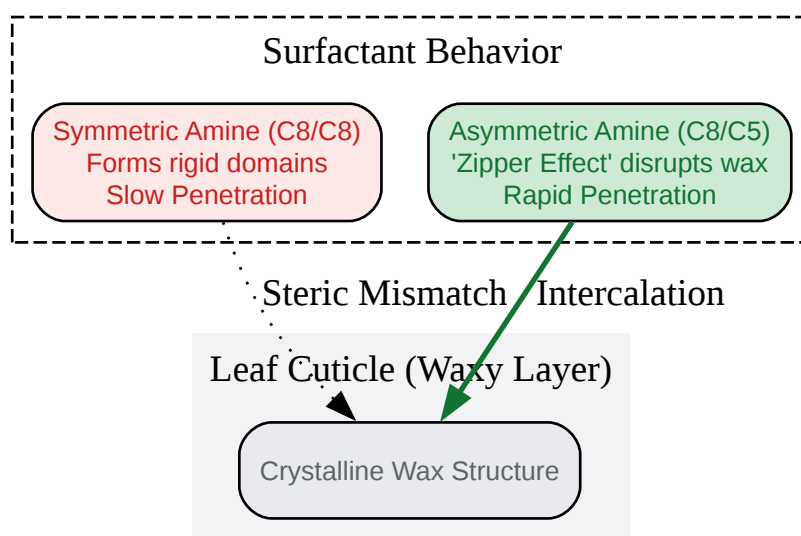
Procedure

- Prepare 0.1% v/v solutions of each surfactant in water.[1]
- Deposit 2 µL droplets onto the leaf surface.
- Record contact angle () at and .[1]
- Drift Simulation: Spray solutions in a wind tunnel at 2 m/s and measure VMD (Volume Median Diameter) via laser diffraction.

Expected Results & Interpretation

Parameter	Sym-C8 (Dioctyl)	Asym-C8/C5 (Target)	Interpretation
Static Contact Angle	45°	32°	Asymmetry disrupts surface tension faster. [1]
Wetting Time	12 sec	4 sec	Faster spreading due to lower viscosity.[1]
Crystal Formation	Visible at 5°C	None at -5°C	Superior cold stability. [1]

Mechanism of Action Diagram



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Figure 2: The "Zipper Effect" where asymmetric tails intercalate more effectively into leaf waxes than rigid symmetric tails.[1]

References

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- To cite this document: BenchChem. [Application Note: Optimizing Lipophilicity in Agrochemical Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1603674/docs#application-note-optimizing-lipophilicity-in-agrochemical-formulations\]](https://www.benchchem.com/product/b1603674/docs#application-note-optimizing-lipophilicity-in-agrochemical-formulations)

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